

Application of S-15261 in Molecular Biology Techniques: A Case of Mistaken Identity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: S-15261

Cat. No.: B1680370

[Get Quote](#)

Initial research into the application of "**S-15261**" in molecular biology has revealed that this designation does not correspond to a compound, drug, or molecule used in life science research. Instead, **S-15261** is the product identifier for a specific type of 6 mil reclosable plastic bag sold by the Uline corporation.^[1] These bags are intended for general storage and are noted for their puncture resistance, making them suitable for holding items like machinery parts and tools.^[1]

Given this finding, it is not possible to provide detailed application notes, experimental protocols, or signaling pathway diagrams related to **S-15261** in the context of molecular biology. The core requirements of the user's request, including data presentation in tables and the creation of Graphviz diagrams for experimental workflows, cannot be fulfilled as there are no relevant biological experiments or data associated with this product.

It is likely that the query for "**S-15261**" in a molecular biology context is a case of mistaken identity, where the identifier has been confused with that of a research compound.

Researchers, scientists, and drug development professionals seeking information on specific molecules are advised to verify the correct identifier, such as a chemical name, CAS number, or a specific research compound code, to ensure accurate retrieval of scientific data and protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [uline.com \[uline.com\]](#)
- To cite this document: BenchChem. [Application of S-15261 in Molecular Biology Techniques: A Case of Mistaken Identity]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1680370#application-of-s-15261-in-molecular-biology-techniques>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com